

A Comprehensive Technical Guide to 4-Phenyldibenzothiophene for Advanced Research

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Compound of Interest

Compound Name: 4-Phenyldibenzothiophene

CAS No.: 104601-39-0

Cat. No.: B028480

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Abstract

This technical guide provides an in-depth exploration of **4-Phenyldibenzothiophene**, a heterocyclic aromatic compound of significant interest in materials science and as a structural motif in medicinal chemistry. We will dissect its core physicochemical properties, detail established and novel synthetic pathways with an emphasis on mechanistic rationale, and discuss its analytical characterization. Furthermore, this document explores the current and potential applications of the dibenzothiophene scaffold, particularly contextualizing its relevance for professionals in drug discovery and development by drawing parallels with other bioactive sulfur-containing heterocycles. This guide is intended to serve as a foundational resource for researchers and scientists engaged in the study and application of advanced aromatic systems.

Introduction: The Significance of the Dibenzothiophene Scaffold

Dibenzothiophene and its derivatives represent a class of sulfur-containing heterocyclic compounds that have garnered considerable attention. Structurally, they consist of a central

thiophene ring fused to two benzene rings. This arrangement results in a rigid, planar, and electron-rich system with unique photophysical and electronic properties. While the parent compound is often associated with its presence in crude oil, substituted derivatives like **4-Phenyldibenzothiophene** are pivotal building blocks in organic electronics, serving as components in Organic Light-Emitting Diodes (OLEDs) and organic semiconductors.

For drug development professionals, polycyclic aromatic scaffolds are of perennial interest. The dibenzothiophene core, while not as prevalent as scaffolds like benzothiazole, offers a unique isostere for other planar aromatic systems and presents a vector for creating novel chemical entities.[1][2] Understanding the properties and synthesis of derivatives such as **4-Phenyldibenzothiophene** is the first step toward exploring their potential as pharmacophores or key intermediates in the synthesis of complex bioactive molecules.[3]

Core Physicochemical and Structural Properties

The fundamental identity of a molecule is defined by its structure, formula, and weight. **4-Phenyldibenzothiophene** is an aromatic hydrocarbon characterized by the attachment of a phenyl group at the 4-position of the dibenzothiophene core.

Chemical Structure

The structure of **4-Phenyldibenzothiophene** is depicted below, illustrating the fusion of the thiophene and benzene rings with the appended phenyl group.

Caption: 2D structure of **4-Phenyldibenzothiophene**.

Key Identifiers and Properties

A summary of the essential quantitative data for **4-Phenyldibenzothiophene** is provided below. These values are critical for experimental design, analytical characterization, and computational modeling.

Property	Value	Source(s)
Molecular Formula	C ₁₈ H ₁₂ S	[4] [5] [6] [7]
Molecular Weight	260.35 g/mol (or 260.4 g/mol)	[4] [5] [6] [7]
Exact Mass	260.06597156 Da	[4] [5]
CAS Number	104601-39-0	[4] [5]
IUPAC Name	4-phenyldibenzothiophene	[5]
SMILES	<chem>C1=CC=C(C=C1)C2=CC=CC3=C2SC4=CC=CC=C34</chem>	[5] [6]
InChI Key	BMCNAHBDZUYGJG-UHFFFAOYSA-N	[4] [5] [6] [7]
Topological Polar Surface Area	28.2 Å ²	[4] [5]
logP (Octanol/Water)	5.721 (Calculated)	[6]
Heavy Atom Count	19	[4] [5]
Rotatable Bond Count	1	[4]
Hydrogen Bond Acceptor Count	1	[4]
Hydrogen Bond Donor Count	0	[4]

Synthesis and Mechanistic Considerations

The synthesis of substituted dibenzothiophenes is a critical area of research. Methodologies must be efficient, high-yielding, and adaptable to create diverse derivatives. A novel one-pot synthesis for **4-phenyldibenzothiophene** has been developed, offering advantages over previous multi-step approaches.[\[8\]](#)

One-Pot Synthesis from Dihalobenzene

A patented method describes an efficient process starting from readily available dihalobenzene and phenyllithium.[\[8\]](#) This approach is notable for its convergence and high yield.

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